

Application Note: Engineering Injectable Oleogels using Lauroyl Glutamic Dibutylamide (GP-1)

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Compound of Interest

Compound Name: *Lauroyl glutamic dibutylamide*

CAS No.: 59274-86-1

Cat. No.: B1252318

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Executive Summary

This guide details the formulation of injectable oleogels utilizing N-Lauroyl-L-glutamic acid di-n-butylamide (commonly referred to as GP-1).^[1] Unlike polymeric hydrogels, GP-1 oleogels rely on low-molecular-weight organogelators (LMWGs) to form supramolecular networks. These systems offer distinct advantages for hydrophobic drug delivery: high loading capacity, sustained release, and hydrolytic stability.

The core challenge in this application is balancing mechanical stability (to serve as a depot) with injectability (shear-thinning behavior). This protocol provides a validated workflow to engineer thixotropic oleogels that liquefy under needle shear and instantaneously recover their structure in situ.

Scientific Foundation: The Supramolecular Mechanism

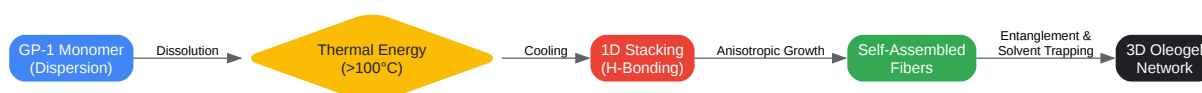
The gelling capability of **Lauroyl glutamic dibutylamide** stems from its ability to self-assemble into a 3D fibrillar network via non-covalent interactions. Understanding this mechanism is crucial for troubleshooting phase separation or "blooming."

Mechanism of Action[2]

- **Hydrogen Bonding:** The amide groups of the GP-1 molecule facilitate intermolecular hydrogen bonding, acting as the "glue" that stacks monomers into long fibers.
- **Van der Waals Forces:** The alkyl chains (lauroyl tail and butyl head groups) interact with the apolar solvent (oil), promoting solubility while simultaneously driving the aggregation of the core into fibers.
- **Entrapment:** These fibers intertwine to form a steric network that immobilizes the liquid oil via surface tension and capillary forces.

Visualization: Supramolecular Assembly Pathway

The following diagram illustrates the transition from monomeric dispersion to a structured gel network.



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Figure 1: The thermodynamic transitions required to form a stable GP-1 oleogel network.

Materials and Equipment

Reagents

- **Gelator:** N-Lauroyl-L-glutamic acid di-n-butylamide (GP-1).[1][2] Purity >98% is critical to prevent crystallization defects.

- Solvent (Oil Phase): Medium Chain Triglycerides (MCT) or pharmaceutical-grade Soybean Oil.
 - Note: MCT is preferred for initial optimization due to its low viscosity and high oxidation stability.
- Active Pharmaceutical Ingredient (API): Hydrophobic drug (e.g., Steroids, Cannabinoids).

Equipment

- High-Shear Mixer / Magnetic Stirrer: Capable of 500 RPM.
- Temperature Control: Oil bath or programmable hotplate (Accuracy $\pm 1^{\circ}\text{C}$).
- Rheometer: Cone-and-plate geometry (e.g., 40mm, 2°) with Peltier temperature control.
- Syringes: 1mL Luer-lock glass syringes.
- Needles: 21G and 23G (standard for depot injections).

Protocol A: Aseptic Formulation (Hot Melt Process)

Objective: To create a sterile, homogeneous 5% (w/w) GP-1 oleogel.

Expert Insight: GP-1 has a high melting point ($\sim 160^{\circ}\text{C}$) but dissolves in oils at lower temperatures ($90\text{--}120^{\circ}\text{C}$) due to solvation. Never overheat the oil beyond its smoke point.

Step-by-Step Methodology

- Preparation of Oil Phase:
 - Weigh the required amount of MCT oil into a sterile glass beaker.
 - Begin heating to 110°C under moderate stirring (200 RPM).
 - Why 110°C ? This ensures complete dissolution of GP-1 without degrading most oils.
- Gelator Addition:

- Slowly add GP-1 powder (5% w/w) to the hot oil.
- Increase stirring speed to 400-500 RPM.
- Maintain temperature at 110°C until the solution is optically clear. This typically takes 10-20 minutes.
- Checkpoint: If the solution remains hazy, the gelator is not fully dissolved. Increase temp by 5°C increments, max 120°C.
- API Incorporation (Thermolabile Handling):
 - Scenario A (Heat Stable API): Add directly at 110°C and stir for 5 mins.
 - Scenario B (Heat Sensitive API):
 - Turn off heat. Allow the solution to cool to 85°C.
 - Critical Window: You are approaching the sol-gel transition temperature ().^[3]
 - Add API immediately and mix vigorously for 60 seconds.
- Controlled Cooling (The Annealing Phase):
 - Transfer the hot sol into the final container (e.g., syringe barrel or vial).
 - Allow to cool to room temperature (25°C) undisturbed.
 - Caution: Rapid cooling (quenching) creates smaller, less organized fibers (more transparent, less rigid). Slow cooling creates thicker fibers (more opaque, higher rigidity). For injectables, passive room temp cooling is the standard balance.

Protocol B: Rheological Validation (Injectability)

Objective: To quantify the "Injectability" and "Depot Formation" capabilities using a rotational rheometer.

The Logic: An injectable gel must be thixotropic. It must behave like a liquid under high shear (injection) and a solid at rest (in the body).

Experimental Workflow: 3-Step Shear Recovery Test

- Loading: Load the gel onto the rheometer plate (25°C or 37°C). Allow 5 mins for relaxation.
- Step 1: Resting State (Simulation of storage):
 - Shear Rate:

[4]
 - Duration: 60 seconds.[4]
 - Metric: Measure Viscosity (

).
- Step 2: Injection State (Simulation of needle passage):
 - Shear Rate:

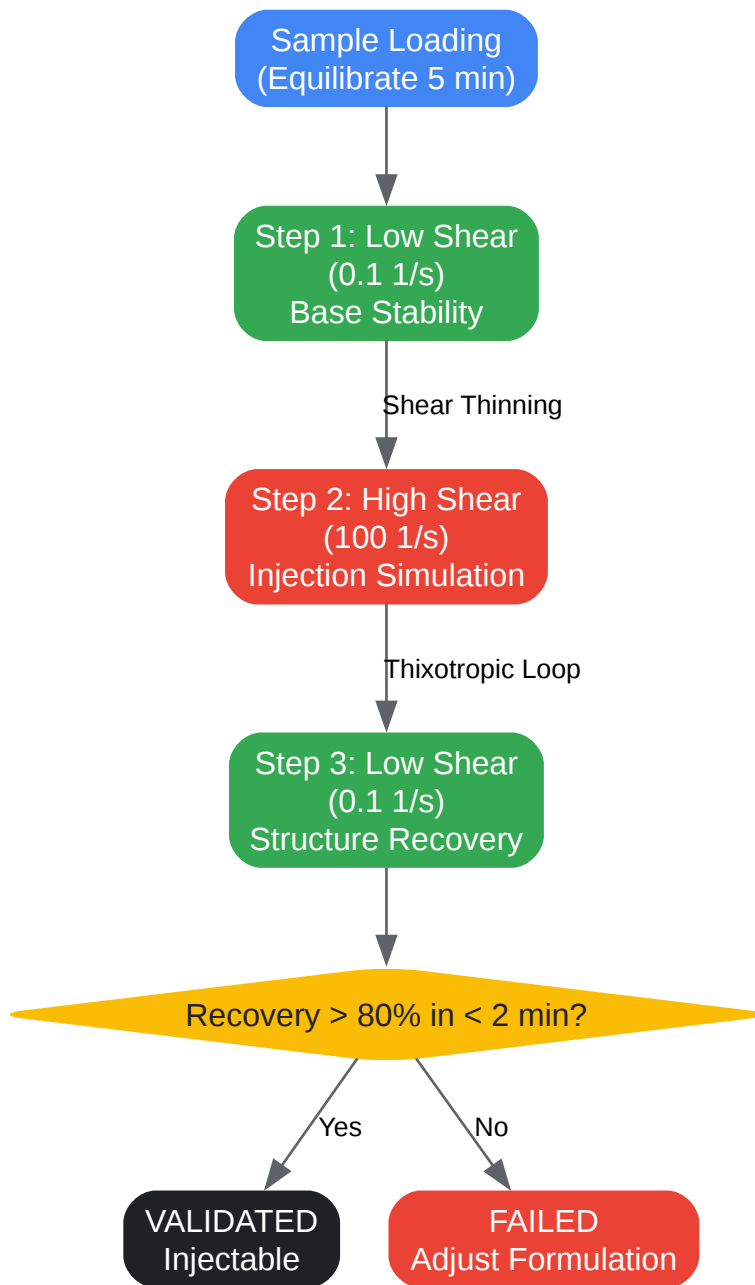
(or calculated based on needle gauge).
 - Duration: 10 seconds.[5]
 - Metric: Measure Viscosity (

).
- Step 3: Recovery State (Simulation of depot formation):
 - Shear Rate:

[4]
 - Duration: 300 seconds.[5][6]
 - Metric: Measure time to recover 90% of initial

(Storage Modulus).

Visualization: Rheological Validation Workflow



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Figure 2: The 3-Step Shear protocol determines if the oleogel can survive injection and reform a depot.

Data Analysis & Specifications

When characterizing your formulation, compare your results against these standard target ranges for a successful subcutaneous depot.

Parameter	Test Method	Target Range	Relevance
Gelation Temp ()	DSC / Inverted Tube	70°C - 90°C	Ensures gel remains solid at body temp (37°C).
Storage Modulus ()	Rheology (LVR)	1,000 - 10,000 Pa	Sufficient stiffness to prevent migration from injection site.
Yield Stress	Stress Sweep	50 - 200 Pa	Force required to initiate flow (plunger force).
Recovery Time	Step-Shear	< 2 minutes	Prevents "burst release" or leakage immediately post-injection.

Troubleshooting Formulation Defects

Issue 1: Syneresis (Oil Leaking)

- Cause: The fibrillar network is too weak to hold the oil volume.
- Solution: Increase GP-1 concentration by 0.5% or cool the sample faster (ice bath) to create a tighter network mesh.

Issue 2: Blooming (Crystals on Surface)

- Cause: GP-1 is recrystallizing out of the oil rather than forming a network.
- Solution: The oil polarity is too high. Switch to a more non-polar oil (e.g., mix MCT with Mineral Oil) or add a co-gelator (e.g., GP-1 + EB-21).

Issue 3: Clogging the Needle

- Cause: The gel is not shear-thinning sufficiently.
- Solution: The gel is too brittle. Add a "plasticizer" like Polysorbate 80 (1-2%) to disrupt the hydrogen bonding slightly, making the gel more pliable under flow.

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